

Application Notes and Protocols for the Characterization of Rhodium Carbide Nanoparticles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium carbide

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Introduction

Rhodium carbide (Rh-C) nanoparticles are emerging as a novel class of materials with significant potential in catalysis and other advanced applications. Their unique electronic and structural properties, distinct from pure rhodium nanoparticles, offer enhanced catalytic activity and stability in various chemical transformations, including hydrogenation and electrochemical reactions like the Hydrogen Evolution Reaction (HER).^[1] The introduction of carbon into the rhodium lattice modifies its electronic structure, leading to improved performance.

This document provides a comprehensive guide to the essential techniques for characterizing **rhodium carbide** nanoparticles. It includes detailed experimental protocols, data presentation tables for comparative analysis, and visual workflows to aid in experimental design and interpretation.

Key Characterization Techniques

A multi-technique approach is crucial for a thorough understanding of the physicochemical properties of **rhodium carbide** nanoparticles. The primary techniques covered in these notes are:

- X-ray Diffraction (XRD): To determine the crystalline structure, phase purity, and average crystallite size.
- Transmission Electron Microscopy (TEM): For direct visualization of nanoparticle morphology, size distribution, and lattice structure.
- X-ray Photoelectron Spectroscopy (XPS): To probe the surface elemental composition and chemical (oxidation) states of rhodium and carbon.
- Catalytic Performance Evaluation: To assess the activity, selectivity, and stability of the nanoparticles in relevant chemical reactions.

Data Presentation

Table 1: Structural and Morphological Properties of Rhodium Carbide Nanoparticles

Property	Rhodium Carbide (Rh ₂ C)	Reference Rhodium (fcc)
Crystal Structure	Orthorhombic	Face-Centered Cubic (fcc)
Lattice Parameters	a = 4.71 Å, b = 5.61 Å, c = 2.86 Å	a = 3.80 Å
Dominant XRD Peaks (2θ)	~38.9°, 41.5°, 45.2°, 58.1°, 70.0°	~41.1°, 47.8°, 69.8°, 84.3°
Average Nanoparticle Size (TEM)	5 - 20 nm	-
Morphology (TEM)	Irregular to quasi-spherical	-

Note: XRD peak positions are approximate and can vary with instrument and synthesis method. Data for Rh₂C is based on available literature.[\[2\]](#)

Table 2: Surface Composition and Chemical State from XPS

Element	Binding Energy (eV) - Rhodium Carbide	Binding Energy (eV) - Metallic Rhodium
Rh 3d _{5/2}	~307.0 - 307.5 eV	~307.2 eV[3]
Rh 3d _{3/2}	~311.8 - 312.3 eV	~312.0 eV
C 1s (Carbide)	~283.0 - 283.5 eV	-
C 1s (Graphitic/Adventitious)	~284.5 - 285.0 eV	~284.8 eV

Note: Binding energies can shift based on the specific chemical environment and instrument calibration.

Table 3: Catalytic Activity in Hydrogen Evolution Reaction (HER)

Catalyst	Overpotential @ 10 mA/cm ² (mV in 1.0 M KOH)	Tafel Slope (mV/dec in 1.0 M KOH)
Rhodium Carbide (Rh ₂ C)/C	~70 mV	~45 mV/dec
Rhodium/C	~150 mV	~120 mV/dec
Platinum/C (Commercial)	~30 mV	~31 mV/dec

Data is illustrative and based on reported values for comparison.[2]

Experimental Protocols

Synthesis of Rhodium Carbide Nanoparticles

A recently developed method for the synthesis of **rhodium carbide** nanoparticles avoids extreme temperatures and pressures.[1]

Materials:

- Rhodium(III) acetylacetonate (Rh(acac)₃)
- Tetracyanoethylene (TCNE)

- Oleylamine
- 1-octadecene

Procedure:

- In a three-neck flask, dissolve $\text{Rh}(\text{acac})_3$ and TCNE in a mixture of oleylamine and 1-octadecene.
- Heat the mixture to a specific temperature (e.g., 200-300 °C) under an inert atmosphere (e.g., Argon) with constant stirring.
- Maintain the reaction temperature for a set duration (e.g., 1-2 hours) to allow for nanoparticle formation.
- After the reaction, cool the solution to room temperature.
- Precipitate the nanoparticles by adding a non-solvent like ethanol and centrifuge to collect the product.
- Wash the collected nanoparticles multiple times with a mixture of ethanol and hexane to remove residual reactants and surfactants.
- Dry the final product under vacuum.

X-ray Diffraction (XRD)

Objective: To identify the crystalline phase and estimate the crystallite size of the synthesized nanoparticles.

Instrumentation:

- Powder X-ray diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$).

Protocol:

- Prepare the sample by depositing a thin, uniform layer of the dried **rhodium carbide** nanoparticle powder onto a zero-background sample holder (e.g., a silicon wafer).

- Place the sample holder in the diffractometer.
- Set the data collection parameters:
 - 2θ range: 20° to 80°
 - Step size: 0.02°
 - Scan speed: $1\text{--}2^\circ/\text{min}$
- Perform the XRD scan.
- Analyze the resulting diffractogram by identifying the peak positions and comparing them to known phases in the crystallographic database (e.g., JCPDS/ICDD). For Rh_2C , characteristic peaks are expected around 38.9° , 41.5° , and 45.2° 2θ .^[2]
- Calculate the average crystallite size (D) using the Scherrer equation: $D = (K * \lambda) / (\beta * \cos\theta)$ where K is the Scherrer constant (~ 0.9), λ is the X-ray wavelength, β is the full width at half maximum (FWHM) of the diffraction peak in radians, and θ is the Bragg angle.

Transmission Electron Microscopy (TEM)

Objective: To determine the size, morphology, and crystalline nature of the nanoparticles at the nanoscale.

Instrumentation:

- High-resolution transmission electron microscope (HR-TEM) operating at an accelerating voltage of 200-300 kV.^{[4][5]}

Protocol:

- Disperse a small amount of the **rhodium carbide** nanoparticle powder in a suitable solvent (e.g., ethanol or hexane) using ultrasonication to create a dilute suspension.
- Deposit a single drop of the suspension onto a TEM grid (e.g., carbon-coated copper grid).
- Allow the solvent to evaporate completely in a dust-free environment.

- Insert the dried TEM grid into the microscope.
- Acquire low-magnification images to assess the overall particle distribution.
- Obtain high-magnification images of individual nanoparticles to analyze their size and shape.
- For HR-TEM, focus on a single nanoparticle to visualize the lattice fringes, which provides information about the crystallinity and crystal structure.
- Perform statistical analysis on a large population of nanoparticles (e.g., >100) from multiple TEM images to determine the average particle size and size distribution.

X-ray Photoelectron Spectroscopy (XPS)

Objective: To determine the surface elemental composition and the chemical states of rhodium and carbon.

Instrumentation:

- XPS system with a monochromatic Al K α X-ray source (1486.6 eV).[\[6\]](#)

Protocol:

- Mount the powdered **rhodium carbide** nanoparticle sample onto a sample holder using conductive carbon tape.
- Introduce the sample into the ultra-high vacuum (UHV) analysis chamber of the XPS instrument.
- Perform a survey scan (e.g., 0-1200 eV binding energy) to identify all elements present on the surface.
- Acquire high-resolution spectra for the Rh 3d and C 1s regions to determine their chemical states.
- Calibrate the binding energy scale by setting the adventitious C 1s peak to 284.8 eV.

- Analyze the high-resolution spectra by fitting the peaks to identify the different chemical species. For **rhodium carbide**, expect to see a carbidic carbon peak at a lower binding energy (~283 eV) than the graphitic/adventitious carbon peak. The Rh 3d peaks may show a slight shift compared to metallic rhodium, indicating the influence of carbon.

Catalytic Performance in Hydrogen Evolution Reaction (HER)

Objective: To evaluate the electrocatalytic activity of **rhodium carbide** nanoparticles for the HER.

Instrumentation:

- Three-electrode electrochemical cell
- Potentiostat/Galvanostat
- Working electrode (e.g., glassy carbon electrode modified with the catalyst)
- Counter electrode (e.g., platinum wire)
- Reference electrode (e.g., Ag/AgCl or Calomel)

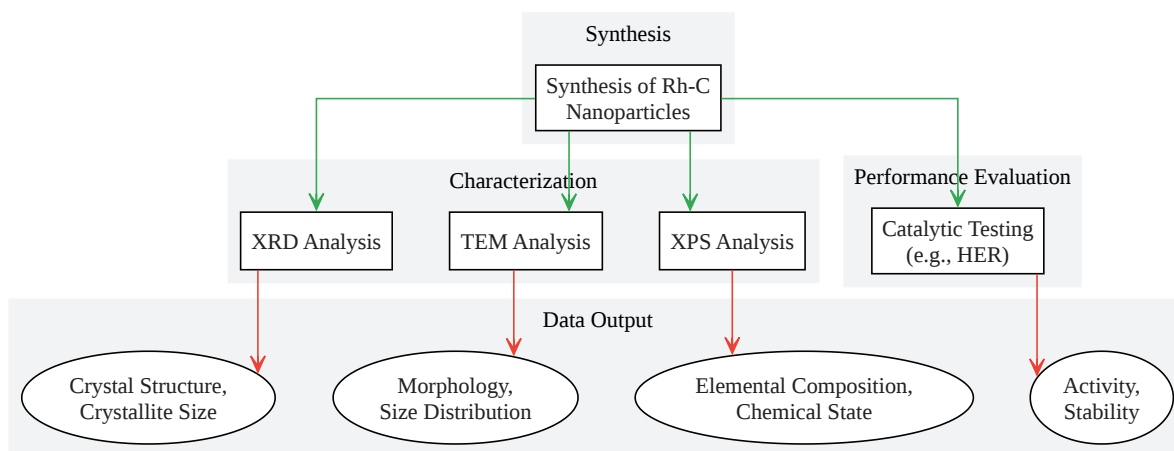
Protocol:

- Catalyst Ink Preparation: Disperse a known amount of **rhodium carbide** nanoparticles and a conductive carbon support (if not already supported) in a mixture of deionized water, isopropanol, and a small amount of Nafion® solution. Sonicate the mixture to form a homogeneous ink.
- Working Electrode Preparation: Drop-cast a precise volume of the catalyst ink onto the surface of a polished glassy carbon electrode and let it dry.
- Electrochemical Measurements:
 - Assemble the three-electrode cell with the prepared working electrode, a counter electrode, and a reference electrode in the electrolyte (e.g., 1.0 M KOH).

- Perform Linear Sweep Voltammetry (LSV) at a slow scan rate (e.g., 5 mV/s) to obtain the polarization curve.
- Correct the measured potentials for the iR drop.
- Data Analysis:
 - From the polarization curve, determine the overpotential required to achieve a current density of 10 mA/cm².
 - Construct a Tafel plot (overpotential vs. log(current density)) and determine the Tafel slope from the linear region. A lower Tafel slope indicates more favorable reaction kinetics.

Visualizations

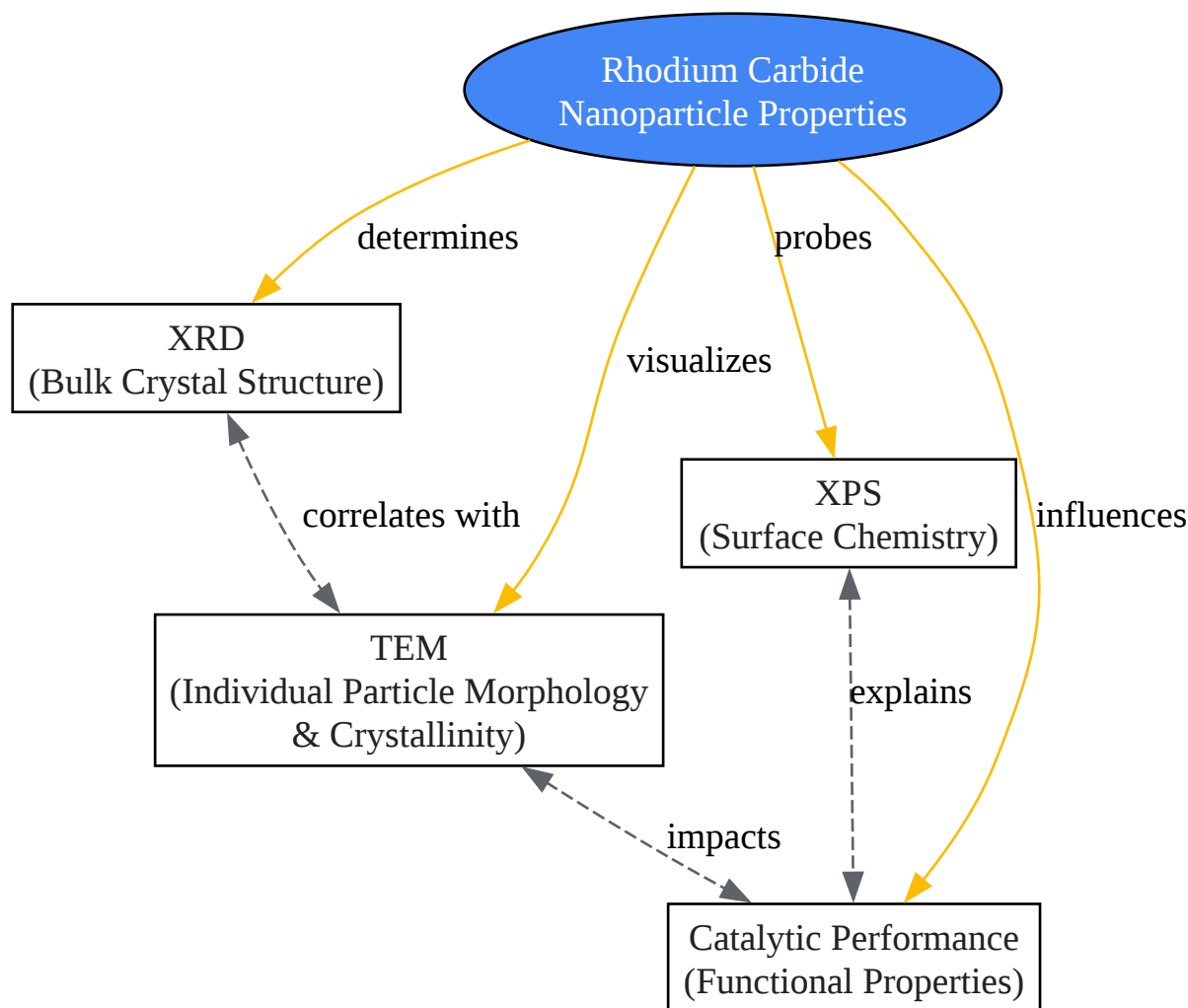
Experimental Workflow for Nanoparticle Characterization



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Caption: Workflow for the synthesis and characterization of **rhodium carbide** nanoparticles.

Logical Relationship of Characterization Techniques



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Caption: Interrelation of techniques for a holistic understanding of nanoparticle properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Characterization of Rhodium Carbide Nanoparticles]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15343792#techniques-for-characterizing-rhodium-carbide-nanoparticles>]

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